

# How to remove interferences in the DPD method for water analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: *N,N-Diethyl-P-phenylenediamine*

Cat. No.: *B1218992*

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## Technical Support Center: DPD Method for Water Analysis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome common interferences in the **N,N-diethyl-p-phenylenediamine** (DPD) method for water analysis.

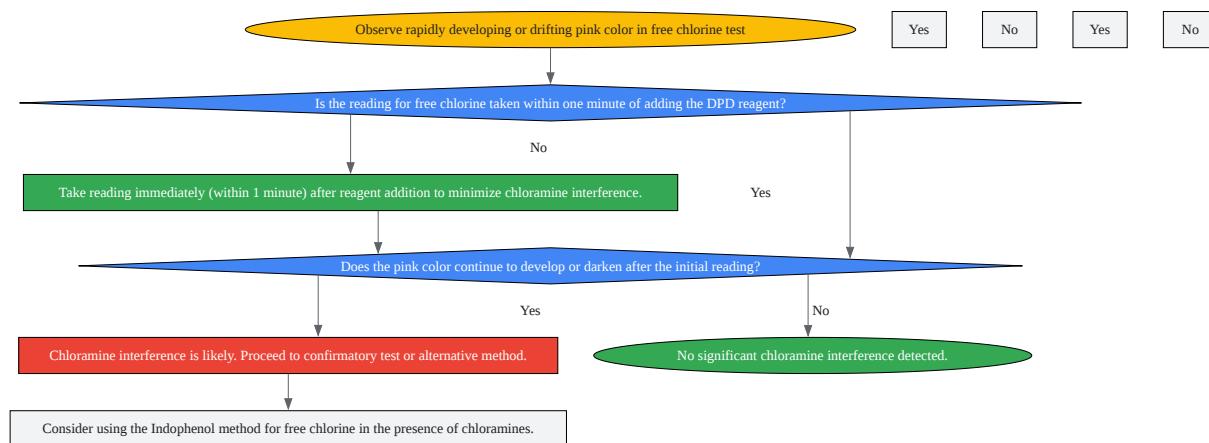
## Troubleshooting Guides

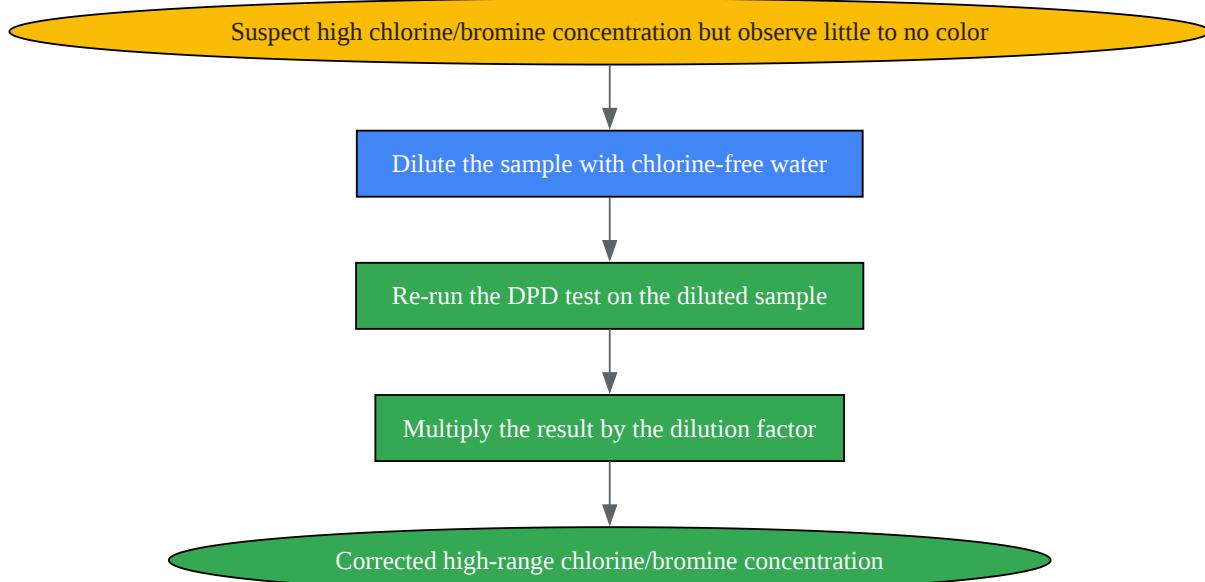
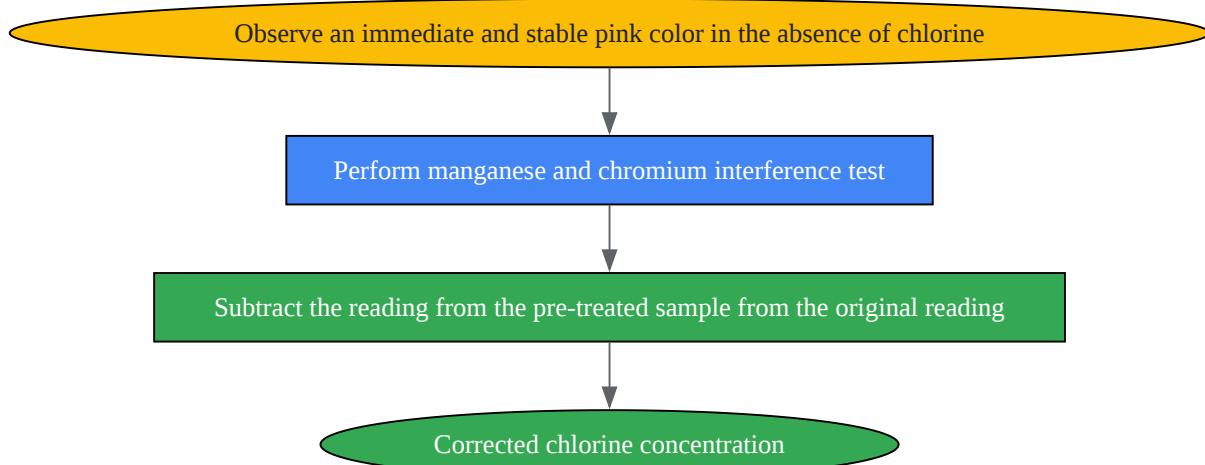
This section offers step-by-step guidance to identify and resolve specific issues encountered during DPD analysis.

### Issue 1: False positive reading for free chlorine that increases over time.

Possible Cause: Interference from chloramines (monochloramine).[\[1\]](#)[\[2\]](#)

Troubleshooting Workflow:



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## References

- 1. NEMI Method Summary - 4500-Cl G [nemi.gov]
- 2. yamathosupply.com [yamathosupply.com]
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